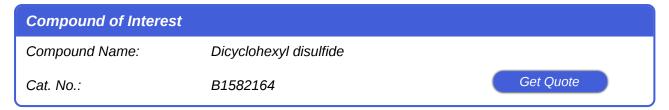


Application Notes and Protocols for the GC-MS Analysis of Dicyclohexyl Disulfide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the analysis of **dicyclohexyl disulfide** using Gas Chromatography-Mass Spectrometry (GC-MS). It includes detailed protocols for sample preparation and instrument parameters, data presentation in tabular format, and visual workflows to facilitate understanding and implementation in a laboratory setting.

Introduction

Dicyclohexyl disulfide is an organosulfur compound with applications in various fields, including as a flavoring agent and in the manufacturing of chemical intermediates and lubricant additives.[1] Accurate and reliable quantification of **dicyclohexyl disulfide** is crucial for quality control, safety assessment, and research and development. GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **dicyclohexyl disulfide** due to its high sensitivity and specificity.

This application note details a robust GC-MS method for the analysis of **dicyclohexyl disulfide**, adaptable for various matrices.

Experimental Protocols

A detailed methodology for the GC-MS analysis of **dicyclohexyl disulfide** is presented below. This protocol is a starting point and may require optimization based on the specific instrumentation and sample matrix.



2.1. Sample Preparation: Liquid-Liquid Extraction

This protocol is suitable for liquid samples or solid samples that can be dissolved or extracted into a solvent.

- Materials:
 - Dichloromethane (DCM), HPLC grade
 - Hexane, HPLC grade
 - Anhydrous sodium sulfate
 - Sample vials (20 mL) with PTFE-lined septa
 - Vortex mixer
 - Centrifuge
 - GC vials (2 mL) with inserts

Protocol:

- Sample Aliquoting: Accurately weigh 1 g of a homogenized solid sample or pipette 5 mL of a liquid sample into a 20 mL sample vial.
- Solvent Addition: Add 5 mL of a 1:1 (v/v) mixture of hexane and dichloromethane to the sample vial.
- Extraction: Vortex the vial for 2 minutes to ensure thorough mixing and extraction of dicyclohexyl disulfide into the organic solvent.
- Phase Separation: Centrifuge the vial at 3000 rpm for 10 minutes to separate the organic layer from the aqueous or solid phase.
- Drying: Carefully transfer the organic supernatant to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.







- Concentration (Optional): If higher sensitivity is required, the extract can be concentrated under a gentle stream of nitrogen.
- Transfer: Transfer the final extract into a 2 mL GC vial for analysis.

2.2. GC-MS Instrumentation and Parameters

The following table outlines the recommended starting parameters for the GC-MS analysis of **dicyclohexyl disulfide**. These are based on methods for similar disulfide compounds and may need to be optimized.



Parameter	Recommended Setting			
Gas Chromatograph				
GC System	Agilent 6890N Network Gas Chromatograph or equivalent			
Column	HP-5MS (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or similar non-polar column			
Inlet	Split/Splitless			
Inlet Temperature	250 °C			
Injection Volume	1 μL			
Split Ratio	20:1 (can be adjusted based on concentration)			
Carrier Gas	Helium (99.999% purity)			
Flow Rate	1.0 mL/min (constant flow)			
Oven Program	- Initial Temperature: 60 °C, hold for 2 minutes- Ramp 1: 10 °C/min to 200 °C- Ramp 2: 20 °C/min to 280 °C, hold for 5 minutes			
Mass Spectrometer				
MS System	Agilent 5973 Network Mass Selective Detector or equivalent			
Ionization Mode	Electron Ionization (EI)			
Ionization Energy	70 eV			
Ion Source Temperature	230 °C			
Quadrupole Temperature	150 °C			
Mass Range	m/z 40-400			
Solvent Delay	5 minutes			
Acquisition Mode	Full Scan for qualitative analysis and method development. Selected Ion Monitoring (SIM) for quantitative analysis.			



Data Presentation

3.1. Quantitative Data

Quantitative analysis of **dicyclohexyl disulfide** should be performed in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. A calibration curve should be prepared using standard solutions of **dicyclohexyl disulfide** in a suitable solvent (e.g., hexane) over the desired concentration range. The following table provides characteristic ions for SIM analysis and expected performance metrics.

Analyte	Molecul ar Weight (g/mol)	Retentio n Time (min)	Quantifi er Ion (m/z)	Qualifie r Ions (m/z)	LOD (ng/mL)	LOQ (ng/mL)	Linearit y (R²)
Dicycloh exyl Disulfide	230.43	To be determin ed	83	55, 147, 230	<10	<50	>0.995

Note: Retention time, LOD, and LOQ are highly dependent on the instrument, column, and sample matrix and must be experimentally determined during method validation. The quantifier and qualifier ions are based on the NIST mass spectrum for **dicyclohexyl disulfide**.[2]

3.2. Mass Spectral Data

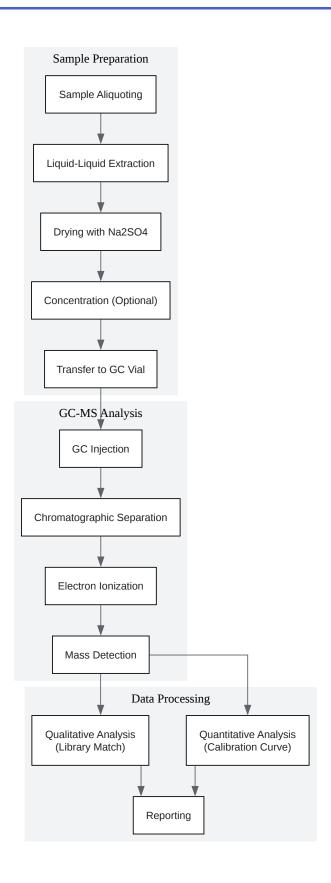
The identification of **dicyclohexyl disulfide** is confirmed by comparing the acquired mass spectrum with a reference spectrum from a spectral library (e.g., NIST). The mass spectrum of **dicyclohexyl disulfide** is characterized by a molecular ion peak at m/z 230 and major fragment ions at m/z 83 (cyclohexyl cation, base peak) and m/z 55.[2]

Mandatory Visualizations

4.1. Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **dicyclohexyl disulfide**.





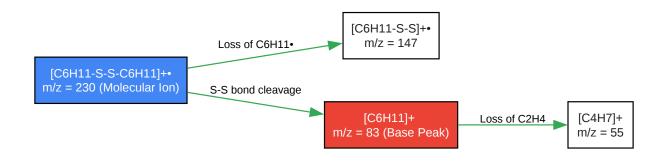
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Caption: GC-MS Analysis Workflow for **Dicyclohexyl Disulfide**.



4.2. Proposed Mass Fragmentation Pathway

The electron ionization of **dicyclohexyl disulfide** results in a characteristic fragmentation pattern. The following diagram illustrates a proposed major fragmentation pathway.



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Caption: Proposed Mass Fragmentation Pathway of **Dicyclohexyl Disulfide**.

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